

Spallation-Generated Strontium-82 for Rubidium-82 Generators: A Technical Guide

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Compound of Interest

Compound Name:	Rubidium-83
CAS No.:	17056-36-9
Cat. No.:	B1235918

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This technical guide provides an in-depth overview of the production of Strontium-82 (Sr-82) via spallation for its use in Rubidium-82 (Rb-82) generators. Tailored for researchers, scientists, and drug development professionals, this document details the nuclear reactions, targetry, chemical separation processes, and quality control measures pertinent to the manufacturing of high-purity Sr-82 for medical applications.

Introduction to the Strontium-82/Rubidium-82 System

The $^{82}\text{Sr}/^{82}\text{Rb}$ generator is a crucial tool in nuclear medicine, particularly for Positron Emission Tomography (PET) imaging of myocardial perfusion.^[1] The short-lived positron-emitting daughter, ^{82}Rb (half-life of 75 seconds), allows for rapid imaging studies with low radiation dose to the patient.^[2] The longer half-life of the parent isotope, ^{82}Sr (25.34 days), enables the production of a generator with a clinically useful shelf-life.^{[2][3]} The primary method for producing ^{82}Sr is through the proton-induced spallation of a rubidium target.^{[4][5]}

Nuclear Production of Strontium-82

The most common nuclear reaction for the production of ^{82}Sr is the $^{85}\text{Rb}(p,4n)^{82}\text{Sr}$ reaction. [2][6] This reaction involves bombarding a natural rubidium target with a high-energy proton beam. The optimal proton energy range for this reaction is between 40 and 70 MeV.[5]

Target Materials

Both metallic rubidium and rubidium chloride (RbCl) salts are used as target materials.[5][7] RbCl is often favored due to its higher melting point and ease of handling compared to the highly reactive metallic rubidium. The targets are typically encapsulated in a material that can withstand the high temperatures and radiation environment during irradiation, such as stainless steel or Inconel.[3]

Proton Irradiation Parameters

The production yield of ^{82}Sr is dependent on several factors, including proton energy, beam current, and irradiation time. Higher proton energies within the optimal range and higher beam currents generally lead to increased production.

Table 1: Proton Irradiation Parameters for Strontium-82 Production

Parameter	Value	Reference
Target Material	Rubidium Chloride (RbCl) pellet	[4]
Proton Energy	100 MeV	[4]
Peak Current	1 mA	[4]
Pulse Width	200 μsec	[4]
Repetition Rate	2 Hz	[4]
Irradiation Time	1 to 2 hours	[4]
Target Dimensions	3 cm diameter, 7.5 mm thickness	[4]

Production Yields and Cross-Section Data

The production cross-section for the $\text{natRb}(p,xn)^{82}\text{Sr}$ reaction has a threshold above 30 MeV, with a maximum of nearly 100 mb around 50 MeV.[5] The integral yields of ^{82}Sr are calculated from these cross-section data, with experimental and calculated yields generally in good agreement.[8] For incident proton energies of 60 MeV or higher, the level of the primary radionuclidic impurity, ^{85}Sr , is typically less than 20%.[8]

Chemical Separation and Purification of Strontium-82

Following irradiation, the ^{82}Sr must be chemically separated from the bulk rubidium target material and other spallation byproducts. Various methods have been developed to achieve high-purity ^{82}Sr .

Ion Exchange Chromatography

A widely used method for separating ^{82}Sr from the dissolved rubidium target is ion exchange chromatography.

This protocol is based on the methodology employed at the Korea Multi-purpose Accelerator Complex (KOMAC).[4]

- Target Dissolution: The irradiated RbCl target is dissolved in 60 mL of a buffer solution.
- Column Preparation: A column is packed with 1 gram of Chelex-100 resin.
- Loading: The dissolved target solution is loaded onto the Chelex-100 column and allowed to stand for 10 minutes. The solution is then passed through the column at a flow rate of 1 mL/min.
- Washing: The column is washed with 20 mL of the buffer solution followed by 60 mL of distilled water to remove the bulk of the rubidium ions.
- Elution: The purified ^{82}Sr is eluted from the column using 6 M HCl at a flow rate of 1 mL/min.

Inorganic Ion Exchangers

Inorganic ion exchangers have been investigated as an alternative to organic resins, offering potentially higher purity of the final ^{82}Sr product.[3][6] A two-step process using sodium nonatitanate (SNT) and poorly crystalline silicotitanate (pCST) has been shown to be effective.[3]

- Step 1: Bulk Rubidium Removal: The bulk of the RbCl is removed using SNT.
- Step 2: Trace Impurity Removal: Remaining traces of rubidium and other impurities like selenium-75 are removed using a pCST column at pH 2 in a sodium acetate buffer.[3]

The total recovery yield of strontium using this combined inorganic resin process is approximately 87%, with a radiopurity of 99.2%.[3]

Table 2: Comparison of Strontium Recovery and Purity with Different Resins

Resin/Method	Strontium Recovery	^{75}Se Impurity	Rubidium Impurity	Reference
Chelex-100	$97.2 \pm 3.6\%$	0.8%	1.4%	[3]
Sodium Nonatitanate (SNT)	$87.3 \pm 6.3\%$	0.3%	0.7%	[3]

Rubidium-82 Generator Design and Function

The purified ^{82}Sr is used to construct the $^{82}\text{Sr}/^{82}\text{Rb}$ generator. The ^{82}Sr is adsorbed onto a stationary phase, typically hydrous stannic oxide, within a lead-shielded column.[9] The ^{82}Rb daughter product can be selectively eluted from the column using a sterile 0.9% sodium chloride solution.[10] The Na^+ ions in the saline eluent exchange with the Rb^+ ions on the column, releasing the ^{82}Rb for patient administration.[11]

Quality Control of Spallation-Generated Strontium-82 and Rubidium-82 Generators

Rigorous quality control is essential to ensure the safety and efficacy of the ^{82}Rb eluate for clinical use. The primary quality control measures involve testing for the breakthrough of the

parent isotope (^{82}Sr) and other radionuclidic impurities.

Radionuclidic Purity

The final ^{82}Sr product must meet strict specifications for radionuclidic purity. The key impurities to monitor are ^{83}Sr and ^{85}Sr .

Table 3: Product Specifications for Strontium-82

Parameter	Specification	Reference
Chemical Form	Strontium (II) in dilute hydrochloric acid	[6]
Specific Activity	≥ 25 mCi/mg	[6]
Activity Concentration	≥ 50 mCi/mL	[6]
Radionuclidic Purity		
$^{85}\text{Sr} / ^{82}\text{Sr}$	≤ 5 mCi / mCi	[6]
$^{83}\text{Rb} / ^{82}\text{Sr}$	≤ 0.15 mCi / mCi	[6]
$^{84}\text{Rb} / ^{82}\text{Sr}$	≤ 0.15 mCi / mCi	[6]
$^{83}\text{Sr} / ^{82}\text{Sr}$	≤ 0.0015 mCi / mCi	[6]
Other Nuclides / ^{82}Sr	≤ 0.01 mCi / mCi	[6]

Generator Eluate Quality Control

The eluate from the $^{82}\text{Sr}/^{82}\text{Rb}$ generator must be tested daily to ensure that the levels of strontium breakthrough are within acceptable limits.

- Elution: Elute the generator with 50 mL of 0.9% Sodium Chloride Injection USP and collect the eluate in a suitable vial.[11]
- Decay Period: Allow the collected eluate to stand for at least 60 minutes to allow for the decay of the ^{82}Rb . [11]

- Assay: Assay the vial in a dose calibrator to measure the activity of any long-lived contaminants.
- Calculation: Calculate the amount of ^{82}Sr and ^{85}Sr breakthrough according to established procedures.[\[11\]](#)

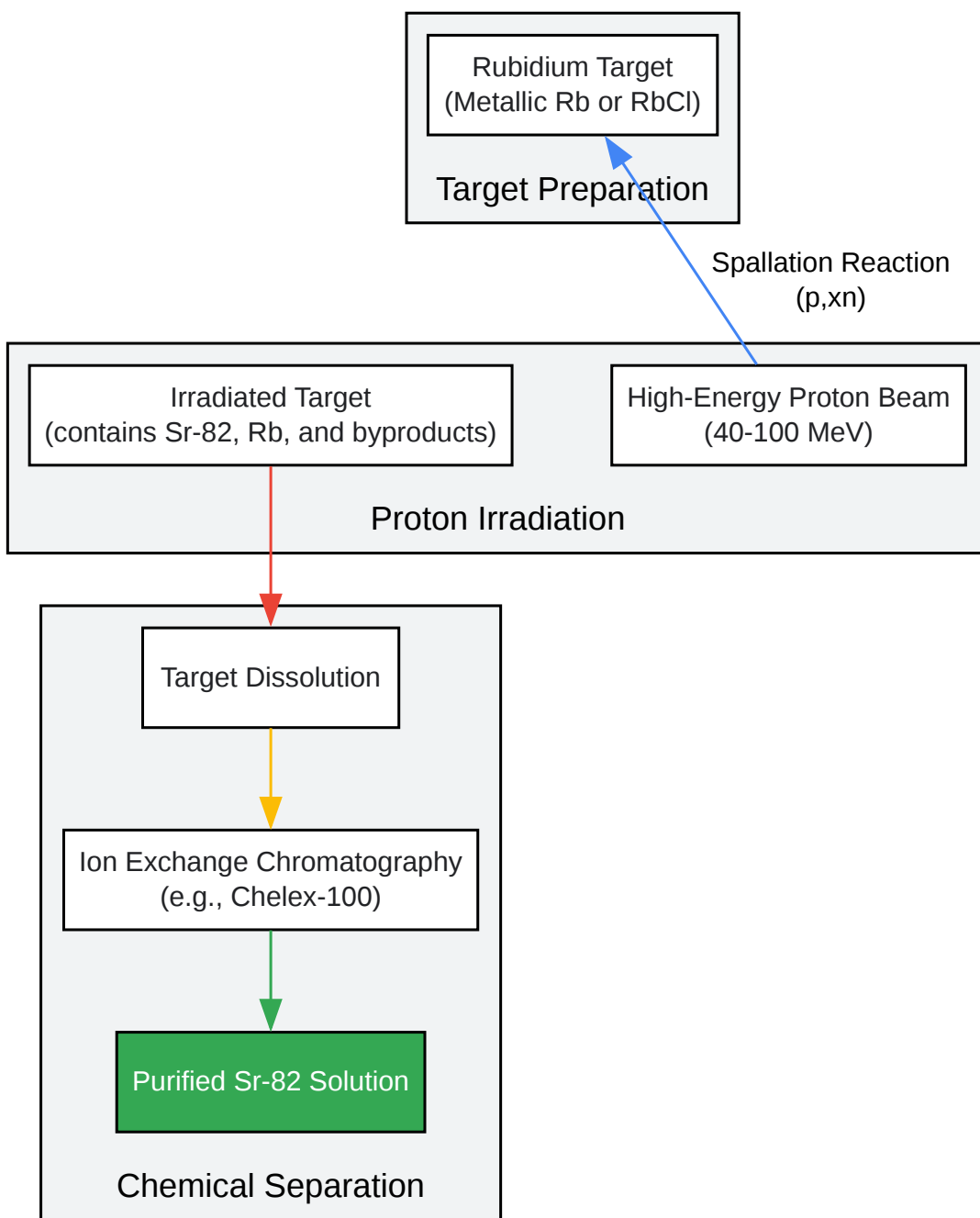
Table 4: Breakthrough Limits for Rubidium-82 Eluate

Radionuclide	Limit	Reference
Strontium-82 (^{82}Sr)	$\leq 0.02 \mu\text{Ci per mCi of } ^{82}\text{Rb}$	[2] [11]
Strontium-85 (^{85}Sr)	$\leq 0.2 \mu\text{Ci per mCi of } ^{82}\text{Rb}$	[2] [11]

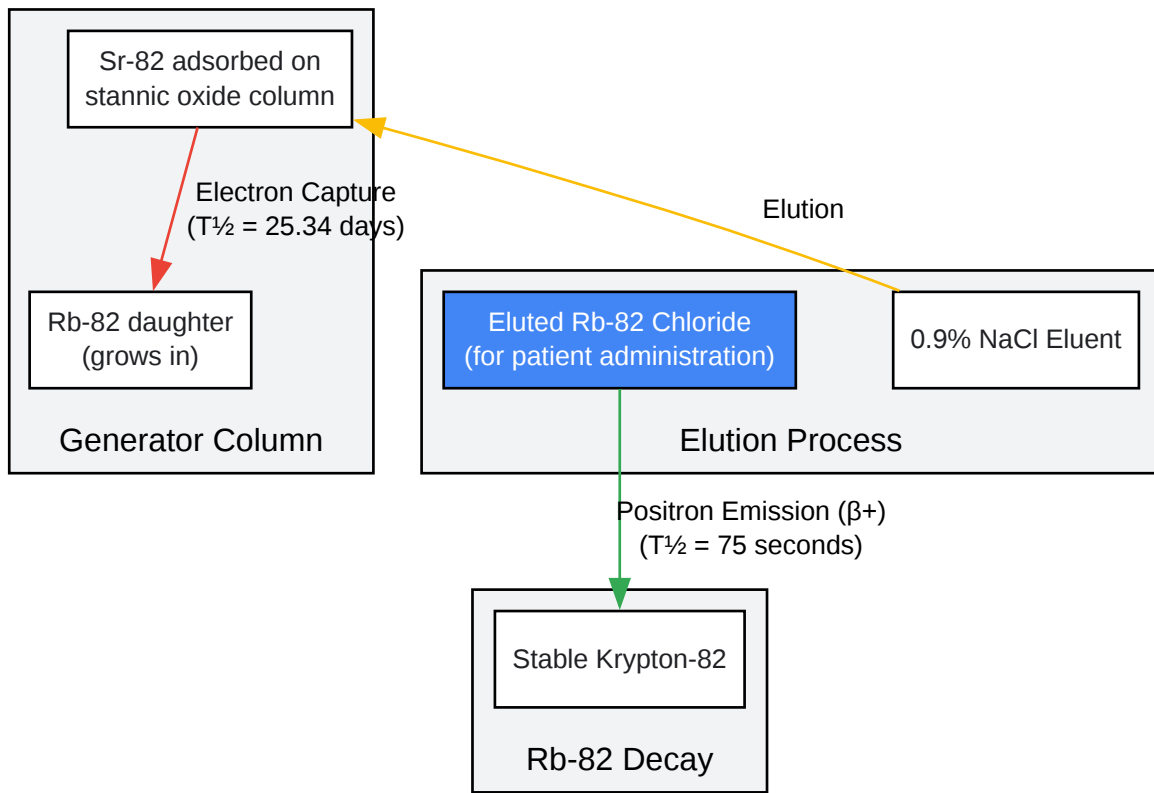
If the breakthrough levels exceed one-tenth of the specification limit, more frequent testing (at least twice daily) is recommended.[\[11\]](#)

Visualized Workflows and Pathways

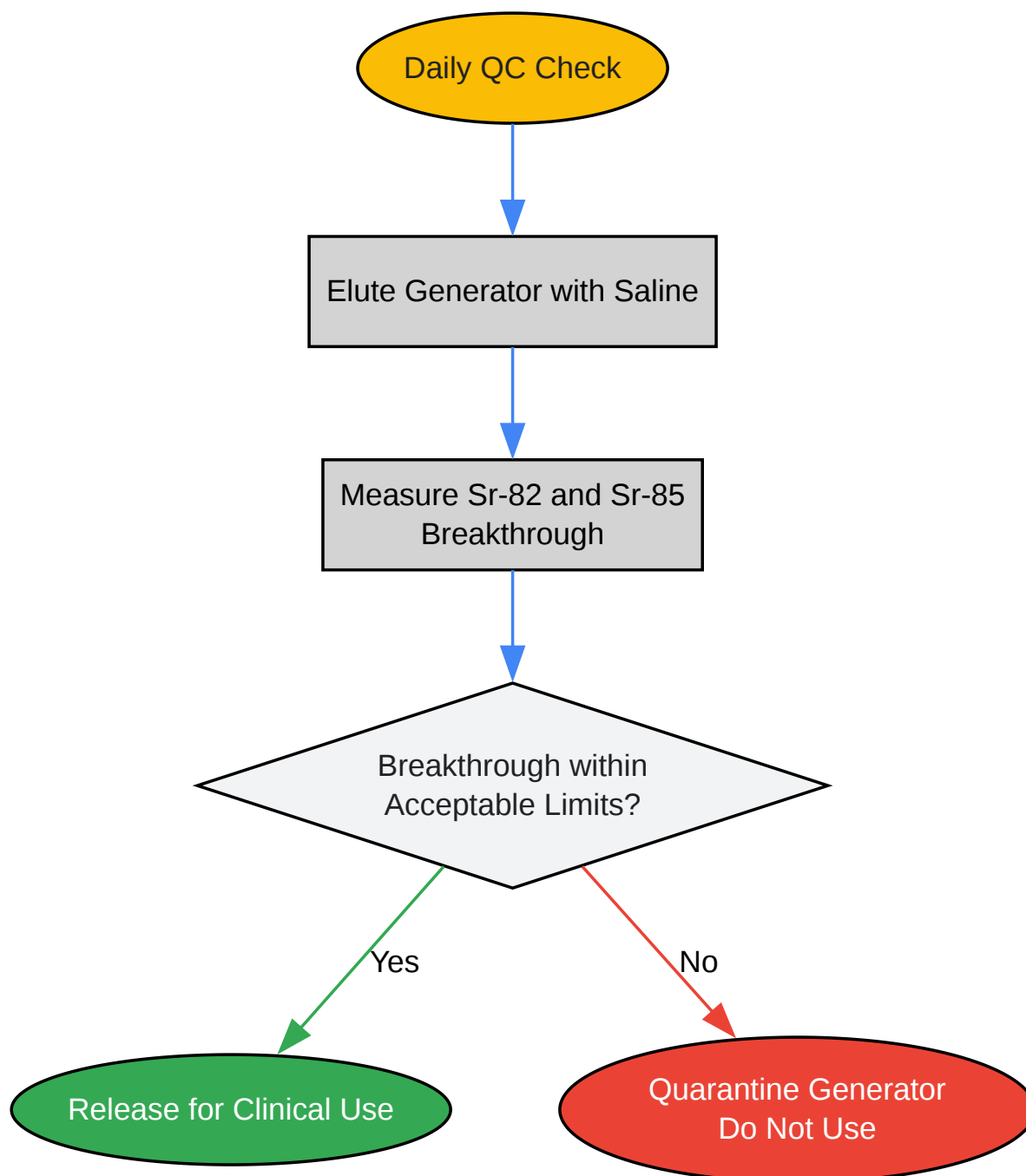
Spallation Production of Strontium-82



Spallation Production of Sr-82



Sr-82/Rb-82 Generator System



Rb-82 Eluate Quality Control

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